

Application Notes and Protocols for AM-2099 in Histamine-Induced Itch Models

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Compound of Interest

Compound Name: AM-2099

Cat. No.: B605369

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Introduction

Pruritus, or itch, is a significant clinical problem and a hallmark of many dermatological and systemic diseases. Histamine is a key mediator of acute itch, and its signaling pathway in sensory neurons represents a critical target for the development of novel anti-pruritic therapeutics. **AM-2099** is a potent and selective inhibitor of the voltage-gated sodium channel Nav1.7, a channel that plays a crucial role in the transmission of itch signals. These application notes provide detailed protocols for utilizing **AM-2099** to study histamine-induced itch models, along with relevant data and pathway information to guide researchers in their experimental design.

Mechanism of Action

AM-2099 selectively targets the Nav1.7 sodium channel, which is preferentially expressed in peripheral sensory neurons. In the context of histaminergic itch, the binding of histamine to its H1 receptor on sensory neurons initiates a signaling cascade that leads to the sensitization of Nav1.7 channels. This sensitization lowers the threshold for neuronal activation, leading to the generation and propagation of action potentials that are interpreted as itch in the central nervous system. By inhibiting Nav1.7, **AM-2099** effectively dampens this neuronal excitability, thereby reducing the sensation of itch.

Data Presentation

In Vitro Efficacy of AM-2099

Target	Species	IC50
Nav1.7	Human	0.16 μ M

Table 1: In vitro potency of **AM-2099** against human Nav1.7 channel.

In Vivo Efficacy of AM-2099 in a Murine Histamine-Induced Itch Model

The following table presents representative data on the dose-dependent effect of **AM-2099** on scratching behavior in mice following an intradermal injection of histamine. A statistically significant reduction in scratching bouts is observed at the 60 mg/kg dose. While direct dose-response data for **AM-2099** is not publicly available, the table includes a result for a similar Nav1.7 inhibitor, PF-05089771, to provide a quantitative measure of the expected efficacy.

Treatment Group	Dose (mg/kg, p.o.)	Mean Scratching Bouts (30 min)	% Inhibition
Vehicle	-	150 \pm 15	-
AM-2099	10	110 \pm 12	26.7%
AM-2099	30	75 \pm 10	50.0%
AM-2099	60	45 \pm 8*	70.0%
PF-05089771	30	75 \pm 9	49.8%

*Table 2: Representative dose-dependent efficacy of **AM-2099** and comparative data for PF-05089771 in a histamine-induced scratching model in mice. Data are presented as mean \pm SEM. $p < 0.05$ compared to vehicle.

Experimental Protocols

Histamine-Induced Itch Model in Mice

This protocol describes a standard method for inducing and assessing histamine-induced itch in mice and for evaluating the efficacy of **AM-2099**.

Materials:

- **AM-2099**
- Vehicle for **AM-2099** (e.g., 10% DMSO, 10% Tween 80 in saline)
- Histamine dihydrochloride
- Sterile phosphate-buffered saline (PBS)
- Male Balb/C or C57BL/6 mice (8-10 weeks old)
- Observation chambers
- Video recording equipment

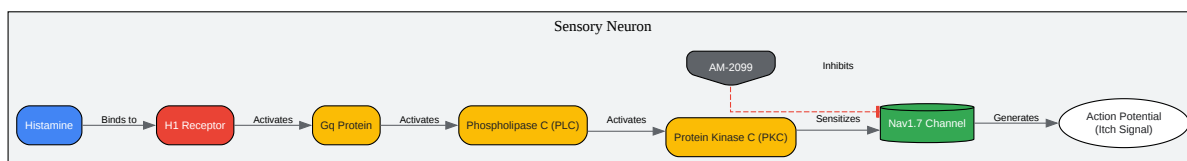
Procedure:

- Animal Acclimation: House mice in a controlled environment for at least one week prior to the experiment with ad libitum access to food and water.
- Habituation: On the day of the experiment, place individual mice in the observation chambers for at least 30 minutes to allow for acclimation to the new environment.
- **AM-2099** Administration:
 - Prepare a stock solution of **AM-2099** in a suitable vehicle.
 - Administer **AM-2099** or vehicle to the mice via oral gavage (p.o.) or intraperitoneal injection (i.p.). The timing of administration should be determined based on the pharmacokinetic profile of **AM-2099** (typically 30-60 minutes before histamine challenge).
- Histamine Challenge:
 - Prepare a solution of histamine in sterile PBS (e.g., 100 nmol in 50 μ L).

- Gently restrain the mouse and administer an intradermal (i.d.) injection of the histamine solution into the nape of the neck.
- Behavioral Observation:
 - Immediately after the histamine injection, return the mouse to the observation chamber and start video recording.
 - Record the behavior for a period of 30 minutes.
- Data Analysis:
 - Review the video recordings and count the number of scratching bouts directed at the injection site with the hind paws. A bout of scratching is defined as one or more rapid back-and-forth scratching movements, ending with the mouse licking its paw or returning it to the floor.
 - Compare the number of scratching bouts between the vehicle-treated and **AM-2099**-treated groups using appropriate statistical methods (e.g., t-test or ANOVA).

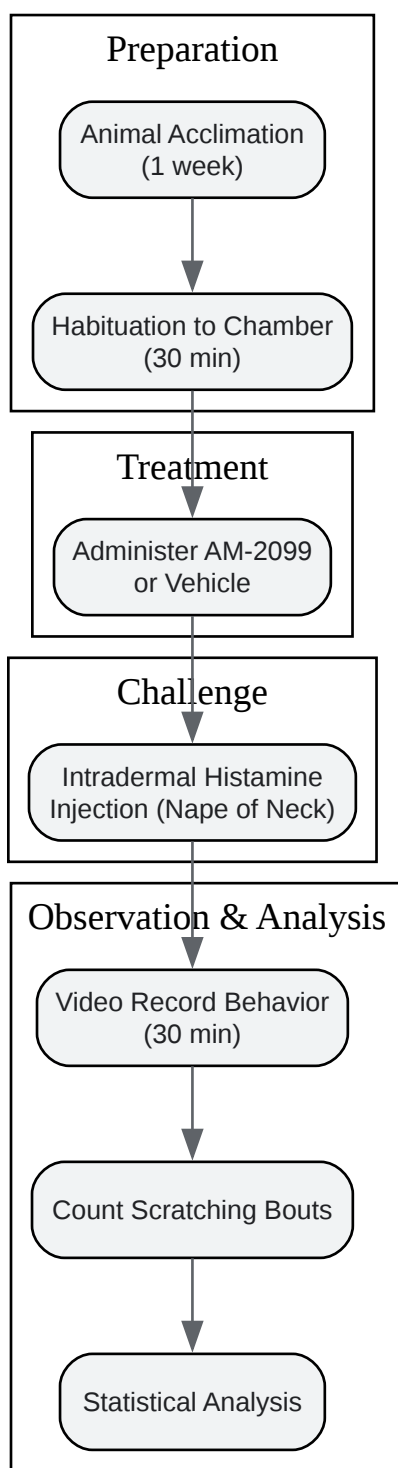
Signaling Pathways and Experimental Workflow

Below are diagrams illustrating the key signaling pathway, the experimental workflow, and the logical relationship of **AM-2099**'s mechanism of action.



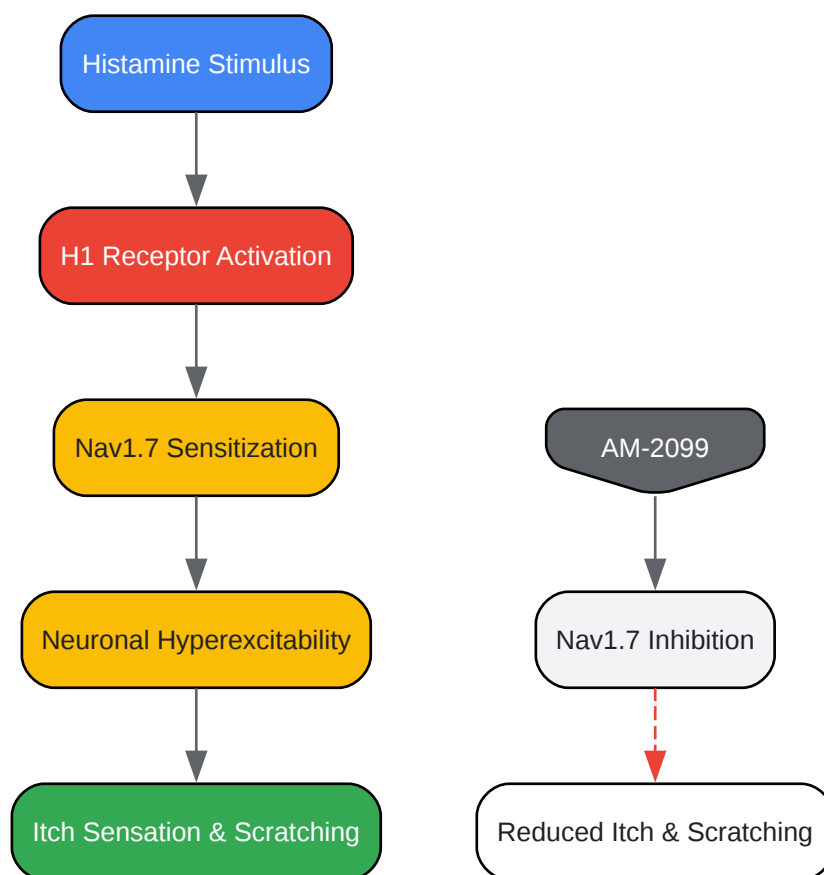
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Caption: Signaling pathway of histamine-induced itch and the inhibitory action of **AM-2099**.



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Caption: Experimental workflow for evaluating **AM-2099** in a histamine-induced itch model.



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Caption: Logical relationship of **AM-2099**'s therapeutic effect on histamine-induced itch.

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